

# Unveiling the Precise Architecture of Beryllium Nitrate Complexes: A Technical Guide

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## Compound of Interest

Compound Name: *Beryllium nitrate*

CAS No.: *13597-99-4*

Cat. No.: *B086493*

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This technical guide provides a comprehensive examination of the crystal structures of key **beryllium nitrate** complexes, offering valuable insights for researchers, scientists, and professionals in drug development. The document focuses on the crystallographic details of **beryllium nitrate** tetrahydrate, dinitrosonium tetranitratoberyllate, and basic **beryllium nitrate**, presenting a wealth of quantitative data, detailed experimental protocols, and visual representations of their molecular architecture.

## Beryllium Nitrate Tetrahydrate (Be(H<sub>2</sub>O)<sub>4</sub>)<sub>2</sub>)

The crystal structure of **beryllium nitrate** tetrahydrate reveals a fascinating arrangement of ions. The beryllium atom is coordinated by four water molecules, forming a distinct tetraaquaberyllium(II) cation, [Be(H<sub>2</sub>O)<sub>4</sub>]<sup>2+</sup>. These cationic complexes and the nitrate anions (NO<sub>3</sub><sup>-</sup>) constitute the building blocks of the crystal lattice.[1]

## Crystallographic Data

The definitive determination of the crystal structure of **beryllium nitrate** tetrahydrate was achieved through single-crystal X-ray diffraction.

Parameter	Value
Crystal System	Orthorhombic
Space Group	Fdd2
Unit Cell Dimensions	a = 13.471(4) Å, b = 23.910(6) Å, c = 6.229(2) Å

## Experimental Protocols

**Synthesis:** Single crystals of **beryllium nitrate** tetrahydrate are typically grown by the slow evaporation of a saturated aqueous solution. This is prepared by dissolving beryllium oxide (BeO) or beryllium hydroxide (Be(OH)<sub>2</sub>) in nitric acid.

**Single-Crystal X-ray Diffraction:** A suitable single crystal is mounted on a goniometer. X-ray diffraction data is collected at a controlled temperature to minimize thermal vibrations. The resulting diffraction pattern is used to solve and refine the crystal structure.

## Dinitrosonium Tetranitratoberyllate



This complex features a central beryllium atom tetrahedrally coordinated to four monodentate nitrate groups, forming the [Be(NO<sub>3</sub>)<sub>4</sub>]<sup>2-</sup> anion. The structure also contains nitrosonium (NO<sup>+</sup>) cations.<sup>[2][3]</sup>

## Crystallographic Data

Parameter	Value
Crystal System	Orthorhombic
Space Group	Fdd2
Unit Cell Dimensions	a = 13.471(4) Å, b = 23.916(6) Å, c = 6.229(2) Å
Selected Bond Lengths	
Be-O	1.627-1.641(9) Å
N-O (in NO <sup>+</sup> )	0.916(9) Å

## Experimental Protocols

Synthesis: Dinitrosonium tetranitratoberyllate is synthesized by the reaction of beryllium chloride (BeCl<sub>2</sub>) with liquid dinitrogen tetroxide (N<sub>2</sub>O<sub>4</sub>) in the presence of ethyl acetate.[2][3]

Single-Crystal X-ray Diffraction: The crystal structure was determined by X-ray diffraction analysis of a suitable single crystal obtained from the synthesis.

## Basic Beryllium Nitrate (Be<sub>4</sub>O(NO<sub>3</sub>)<sub>6</sub>)

Basic **beryllium nitrate** possesses a unique molecular structure. It is a tetranuclear molecule with a central oxygen atom tetrahedrally coordinated to four beryllium atoms, forming an OBe<sub>4</sub> core. Six bidentate nitrate groups bridge the edges of the OBe<sub>4</sub> tetrahedron.[2][3]

## Crystallographic Data

Parameter	Value
Crystal System	Trigonal
Space Group	P3
Unit Cell Dimensions	a = 13.638(3) Å, c = 6.475(2) Å
Selected Bond Lengths	
Be-O (central)	1.59-1.64 Å
Be-O (nitrate)	1.60-1.72 Å

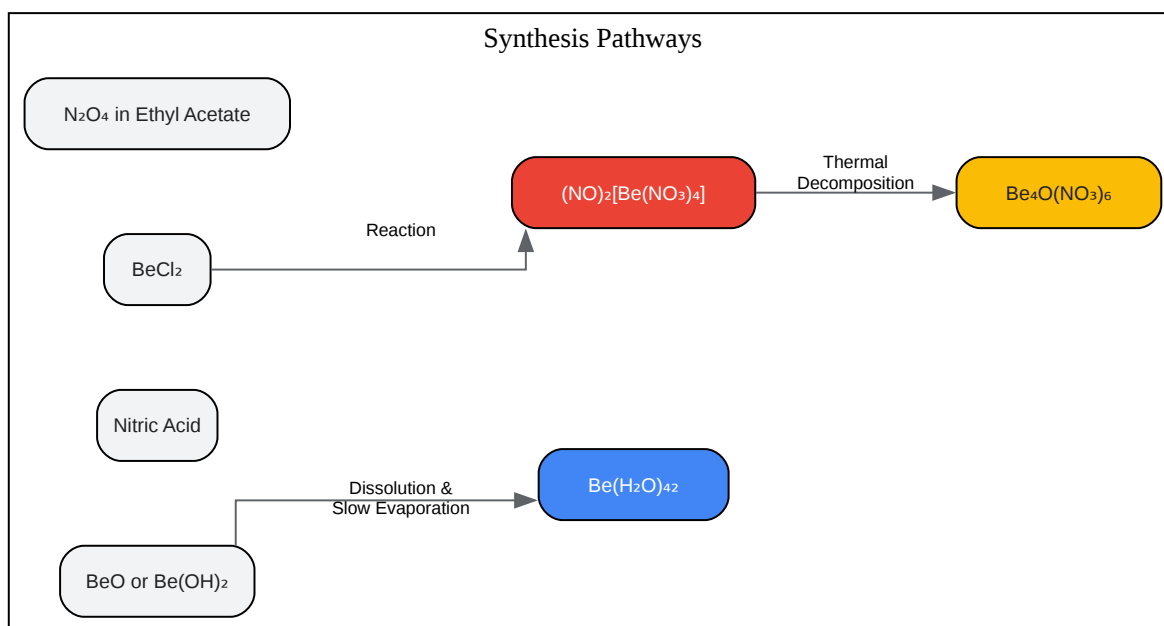
## Experimental Protocols

Synthesis: The trigonal modification of basic **beryllium nitrate** is obtained through the thermal decomposition of dinitrosonium tetranitratoberyllate  $((\text{NO})_2[\text{Be}(\text{NO}_3)_4])$ . [2][3]

Single-Crystal X-ray Diffraction: The structure was elucidated by X-ray diffraction studies on single crystals produced from the thermal decomposition process.

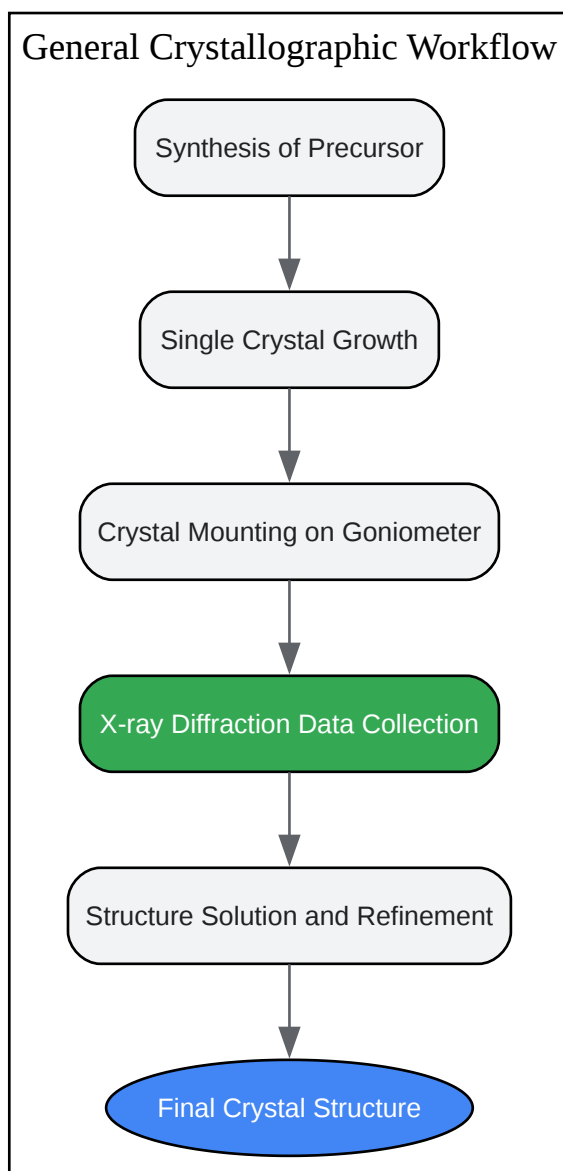
## Visualizing the Synthesis and Interrelationships

To further clarify the relationships and experimental workflows, the following diagrams are provided.



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Caption: Synthesis pathways for the three **beryllium nitrate** complexes.



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Caption: A generalized workflow for single-crystal X-ray diffraction analysis.

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## References

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